

# 3-Methyl-1-octadecylimidazolium chloride molecular structure and formula

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Compound of Interest

Compound Name:

Cat. No.:

3-Methyl-1-octadecylimidazolium
chloride

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# A Technical Guide to 3-Methyl-1-octadecylimidazolium chloride

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **3-Methyl-1-octadecylimidazolium chloride**, an ionic liquid with significant potential in various scientific fields.

#### **Core Molecular Information**

**3-Methyl-1-octadecylimidazolium chloride**, also known as 1-Octadecyl-3-methylimidazolium chloride, is a cationic surfactant and an ionic liquid. Its structure consists of an imidazolium ring substituted with a methyl group and a long C18 alkyl (octadecyl) chain. This amphiphilic nature, with a hydrophilic imidazolium head and a hydrophobic alkyl tail, governs its physicochemical properties and applications.

### **Molecular Formula and Properties**

The fundamental properties of this compound are summarized below.



Property	Value	Reference
CAS Number	171058-19-8	[1][2][3][4][5]
Molecular Formula	C22H43CIN2	[1][2][3][5]
Molecular Weight	371.04 g/mol	[2][3][5]
Synonyms	1-Octadecyl-3-methyl- imidazolium chloride, C <sub>18</sub> MIM- Cl	[1][3][5][6]
Appearance	Off-white to pale yellow crystalline chunks	[5]
Stability	Stable under normal temperatures and pressures. Hygroscopic.	[4]
Incompatibilities	Oxidizing agents	[4]

#### **Molecular Structure Visualization**

The molecular structure of **3-Methyl-1-octadecylimidazolium chloride** features a positively charged imidazolium head and a chloride counter-ion.

Diagram 1: Molecular structure of **3-Methyl-1-octadecylimidazolium chloride**.

# **Synthesis and Characterization**

The synthesis of **3-Methyl-1-octadecylimidazolium chloride** typically follows a standard quaternization reaction, a common method for preparing imidazolium-based ionic liquids.

#### **Experimental Protocol: Synthesis**

This protocol describes a representative synthesis of **3-Methyl-1-octadecylimidazolium chloride** from **1-**methylimidazole and **1-**chlorooctadecane. A similar methodology is used for other alkylimidazolium halides.[7]

• Reactant Preparation: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-methylimidazole (1.0 eq) in a suitable solvent such as toluene or

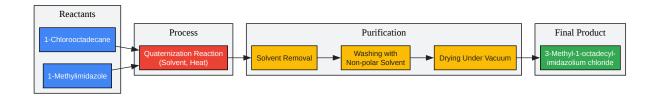


acetonitrile.

- Alkylation: Add 1-chlorooctadecane (1.05 eq) to the solution.
- Reaction: Heat the mixture to reflux (typically 80-110°C, depending on the solvent) and maintain stirring for 24-48 hours. The progress of the reaction can be monitored by TLC or <sup>1</sup>H NMR.
- Product Isolation: Upon completion, cool the reaction mixture to room temperature. The product, being an ionic liquid, will often separate as a distinct, denser phase or precipitate.
- Purification: Decant the solvent. Wash the resulting crude product multiple times with a nonpolar solvent like hexane or ethyl acetate to remove unreacted starting materials and impurities.
- Drying: Dry the purified product under high vacuum at an elevated temperature (e.g., 60-80°C) for several hours to remove residual volatile solvents. The final product is typically a hygroscopic solid.[4]

### **Synthesis Workflow**

The logical flow of the synthesis and purification process is illustrated below.



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Diagram 2: General workflow for the synthesis of **3-Methyl-1-octadecylimidazolium chloride**.

### **Spectroscopic Characterization**



While specific spectral data for **3-Methyl-1-octadecylimidazolium chloride** is not widely published, characterization would rely on standard spectroscopic techniques. The expected <sup>1</sup>H NMR chemical shifts can be inferred from data on analogous imidazolium chlorides, such as 1-butyl-3-methylimidazolium chloride.[8]

Assignment	Expected ¹H NMR Shift (δ/ppm)	Multiplicity	Integration
Imidazolium CH (NCHN)	9.5 - 10.5	Singlet	1H
Imidazolium CH	7.5 - 8.0	Singlet / Doublet	2H
N-CH2 (octadecyl)	~4.2	Triplet	2H
N-CH₃	~3.9	Singlet	3H
N-CH <sub>2</sub> -CH <sub>2</sub> (octadecyl)	~1.8	Multiplet	2H
Alkyl chain -(CH <sub>2</sub> ) <sub>15</sub> -	1.2 - 1.4	Multiplet	30H
Alkyl chain -CH₃	~0.9	Triplet	3H

Note: This is an illustrative table based on similar structures. Actual shifts may vary depending on the solvent and experimental conditions.

## **Applications and Relevance**

The unique properties of **3-Methyl-1-octadecylimidazolium chloride** make it a compound of interest in materials science and potentially in pharmaceutical formulations.

- Thermal Stability: It has been studied for its role in enhancing the thermal stability of TiO<sub>2</sub>-based nanophotocatalysts.[6]
- Surfactant Properties: As a cationic surfactant, it can self-assemble in solution to form
  micelles. This behavior is highly relevant in drug delivery for solubilizing poorly water-soluble
  drugs and in nanoparticle synthesis as a structure-directing agent.[9]



- Ionic Liquid Medium: Like other ionic liquids, it can be used as a non-volatile solvent in organic synthesis.
- Role in Drug Design: The incorporation of a methyl group is a recognized strategy in drug design to modulate physicochemical, pharmacodynamic, and pharmacokinetic properties of molecules.[10]

## Safety and Handling

Proper handling of **3-Methyl-1-octadecylimidazolium chloride** is essential in a laboratory setting.

Hazard Information	Handling and First Aid
Hazards: Irritating to eyes, respiratory system, and skin.[1][4]	Personal Protective Equipment: Wear gloves, safety glasses, and a lab coat.
Physical State: Hygroscopic solid.[4]	Storage: Store in a cool, dry place in a tightly sealed container.
In case of contact (Eyes): Rinse immediately with plenty of water and seek medical advice.[1]	In case of contact (Skin): Wash with soap and water.
Toxicological Data: The toxicological properties have not been fully investigated.[4]	Spills: Absorb with inert material and dispose of in accordance with local regulations.[4]

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